

Personal protective equipment for handling alpha-Methyl-m-tyrosine

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Compound of Interest

Compound Name: *alpha-Methyl-m-tyrosine*

Cat. No.: *B015611*

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Essential Safety and Handling Guide for alpha-Methyl-m-tyrosine

This guide provides crucial safety and logistical information for the handling and disposal of **alpha-Methyl-m-tyrosine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Chemical Identifier:

- Name: **alpha-Methyl-m-tyrosine**
- Synonyms: α -Methyl-m-tyrosine, 3-hydroxy-alpha-methyl-phenylalanine
- CAS Number: 305-96-4

Hazard Identification and Precautionary Measures

alpha-Methyl-m-tyrosine is categorized as an irritant.^[1] It may cause irritation to the eyes, skin, respiratory tract, and digestive tract.^[2] The toxicological properties of this substance have not been fully investigated.^[2] Therefore, it should be handled with caution.

GHS Hazard Statements:

- H319: Causes serious eye irritation.^[1]

Precautionary Statements:

- P264: Wash hands and exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P337+P317: If eye irritation persists: Get medical help.[[1](#)]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **alpha-Methyl-m-tyrosine**.

Situation	Eyes/Face	Hands	Respiratory	Body
Routine Handling of Small Quantities	Safety glasses with side shields or goggles.[3]	Chemical-resistant gloves (e.g., nitrile).	Type N95 (US) or equivalent respirator if dust is generated.[3]	Laboratory coat.
Weighing and Preparing Solutions	Chemical safety goggles.	Chemical-resistant gloves.	Respirator with a particulate filter (e.g., N95) is recommended to minimize dust inhalation.[3]	Laboratory coat.
Spill Cleanup	Chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Air-purifying respirator with a particulate filter.	Chemical-resistant suit or apron over a laboratory coat.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust generation and accumulation.[2][4]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[2]

2. Personal Protective Equipment (PPE) and Hygiene:

- Always wear the appropriate PPE as detailed in the table above.
- Avoid contact with eyes, skin, and clothing.[2][4]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[2][5]

3. Weighing and Aliquoting:

- Perform these tasks in a designated area, such as a weighing enclosure or a chemical fume hood, to control dust.
- Use a spatula or other appropriate tools to handle the powder. Avoid creating dust clouds.[6][7]
- Close the container tightly after use.[2]

4. Solution Preparation:

- When dissolving the solid, add the powder slowly to the solvent to avoid splashing.
- If the solvent is volatile, prepare the solution in a fume hood.

5. Storage:

- Store **alpha-Methyl-m-tyrosine** in a tightly closed container.[2]

- Keep it in a cool, dry, and well-ventilated area.[2][4]
- Store away from incompatible materials, such as strong oxidizing agents.[6][7]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [2]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops or persists.[2]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting.[2]

Spill Response Workflow:

The following diagram illustrates the step-by-step procedure for handling a spill of **alpha-Methyl-m-tyrosine**.



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Caption: Workflow for handling a chemical spill.

Disposal Plan

All waste materials containing **alpha-Methyl-m-tyrosine** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6][7]

1. Waste Collection:

- Collect waste solid **alpha-Methyl-m-tyrosine** and any contaminated materials (e.g., gloves, absorbent pads, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Labeling:

- Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**alpha-Methyl-m-tyrosine**".
- Include the date of accumulation and any other information required by your institution.

3. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area.
- Ensure the storage area is secure and away from incompatible materials.

4. Final Disposal:

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **alpha-Methyl-m-tyrosine** down the drain or in the regular trash.^[4]

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References

- 1. alpha-Methyl-m-tyrosine | C10H13NO3 | CID 2110 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. α -Methyl-L-tyrosine =98 TLC 672-87-7 [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
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